

Carzenide Fundamental Properties and Biological Activity

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Compound Focus: Carzenide

CAS No.: 138-41-0

Cat. No.: S002764

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The table below summarizes the core chemical and biological information available for **Carzenide**, which is also known as 4-Sulfamoylbenzoic acid.

| Property | Description |
|-------------------------|--|
| CAS Number | 138-41-0 [1] [2] [3] |
| Molecular Formula | $C_7H_7NO_4S$ [1] [2] [3] |
| Molecular Weight | 201.20 g/mol [1] [2] [3] |
| Purity | ≥98% [1] / 99.45% [4] (Varies by supplier) |
| Appearance | White to off-white solid powder [1] [3] |
| Melting Point | 285-295 °C [1] [3] |
| Primary Role | Organic synthesis intermediate; Metabolite of Mafenide [1] [4] |
| Key Biological Activity | Strong, competitive Carbonic Anhydrase II (CAII) inhibitor [4] |
| Research Applications | Used in research on epilepsy and cervical cancer [4] |

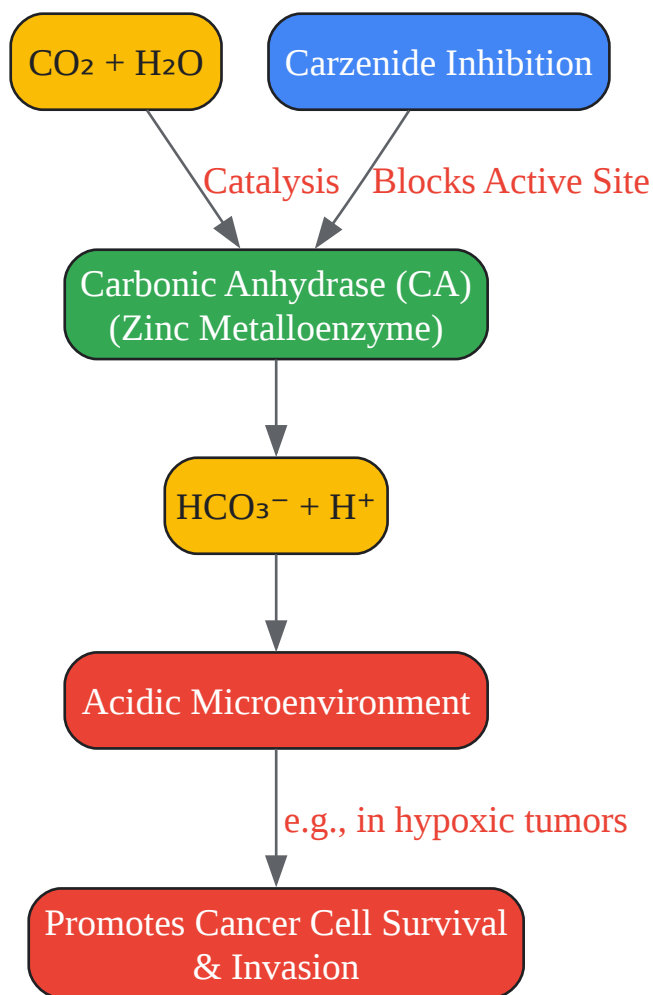
| Property | Description |
|-------------------|--------------------------------|
| Solubility (DMSO) | ~100 mg/mL (497.02 mM) [1] [4] |

Experimental Context and Research Background

While detailed protocols for **Carzenide** itself are not provided in the search results, here is context on its known activity and the general experimental approach for its target.

- **Mechanism of Action:** **Carzenide** is identified as a **strong competitive inhibitor of Carbonic Anhydrase II (CAII)** [4]. Carbonic anhydrases are zinc metalloenzymes that catalyze the reversible hydration of carbon dioxide, a process crucial for regulating pH and metabolic functions in cells [5].
- **Research Use Case:** One cited study used **Carzenide** (100 μ M; 2-hour pretreatment) to effectively block the fluorescence signal from a CA-sensitive probe in HeLa cells, confirming its cellular activity as a CA inhibitor [4].

The following diagram illustrates the fundamental catalytic reaction of the carbonic anhydrase enzyme, which **Carzenide** inhibits, and its biological consequence.



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Limitations for a Comparative Guide

A comprehensive comparative guide requires more detailed data. The current search results lack:

- **Direct Comparative Data:** No head-to-head experimental data comparing **Carzenide**'s potency (e.g., IC50/Ki values), selectivity, or efficacy against other carbonic anhydrase inhibitors like Acetazolamide or SLC-0111 [5].
- **Detailed Experimental Protocols:** Specific methodologies for key experiments such as enzymatic inhibition assays, cell viability assays (MTT/XTT), or apoptosis detection (e.g., caspase-3 cleavage) using **Carzenide** are not provided.
- **Broader Alternative Analysis:** Information on other sulfonamide-based inhibitors, their structures, and relative performance is mentioned in the context of ongoing research [6] [5] but not directly compared with **Carzenide**.

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References

1. | bioactive compound | CAS# 138-41-0 | InvivoChem Carzenide [invivochem.com]
2. | SIELC Technologies Carzenide [sielc.com]
3. | 138-41-0 Carzenide [chemicalbook.com]
4. Carzenide (4-Sulfamoylbenzoic acid) | CAII Inhibitor [medchemexpress.com]
5. Development of novel amino-benzenesulfonamide ... [sciencedirect.com]
6. 1 H-pyrrol-1-yl)benzenesulfonamide, a Novel Carbonic ... [pubmed.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Carzenide Fundamental Properties and Biological Activity]. Smolecule, [2026]. [Online PDF]. Available at:
[<https://www.smolecule.com/products/b002764#carzenide-comparative-analysis>]

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